

A Comprehensive Technical Guide to 2-Chloro-5-fluorobenzothiazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-fluorobenzothiazole

Cat. No.: B142524

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CAS Number: 154327-27-2

This technical guide provides an in-depth overview of **2-Chloro-5-fluorobenzothiazole**, a key intermediate in pharmaceutical synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This document covers the compound's chemical and physical properties, detailed experimental protocols for its synthesis, and its significant role as a precursor to potent anticancer agents.

Chemical and Physical Properties

2-Chloro-5-fluorobenzothiazole is a halogenated heterocyclic compound belonging to the benzothiazole class. Its chemical structure incorporates a benzene ring fused to a thiazole ring, with a chlorine atom at the 2-position and a fluorine atom at the 5-position.

Table 1: Physicochemical Properties of **2-Chloro-5-fluorobenzothiazole**

Property	Value	Reference
CAS Number	154327-27-2	[1] [2] [3]
Molecular Formula	C ₇ H ₃ ClFNS	[2] [4]
Molecular Weight	187.62 g/mol	[2] [4]
Appearance	Solid	[5]
Purity	≥95%	[6]
Storage Conditions	Inert atmosphere, 2-8°C	[4]
SMILES Code	<chem>FC1=CC2=C(SC(Cl)=N2)C=C1</chem>	[4]
InChI Key	IHMBREJYLPBYSM- UHFFFAOYSA-N	[5]

Spectroscopic Data

The structural elucidation of **2-Chloro-5-fluorobenzothiazole** is confirmed through various spectroscopic techniques. Representative data is summarized below.

Table 2: Spectroscopic Data for **2-Chloro-5-fluorobenzothiazole**

Technique	Data	Reference
¹ H NMR	Spectral data available.	[1]
¹³ C NMR	Spectral data available.	[1]
Infrared (IR)	Spectral data available.	[1]
Mass Spectrometry (MS)	Spectral data available.	[1]

Synthesis of **2-Chloro-5-fluorobenzothiazole**

A common and effective method for the synthesis of **2-Chloro-5-fluorobenzothiazole** is the Sandmeyer reaction, starting from 2-amino-5-fluorobenzothiazole. This reaction involves the

diazotization of the primary aromatic amine followed by a copper(I) chloride-catalyzed displacement of the diazonium group with a chloride ion.

Experimental Protocol: Synthesis via Sandmeyer Reaction

This protocol outlines a plausible method for the synthesis of **2-Chloro-5-fluorobenzothiazole** based on established Sandmeyer reaction procedures.

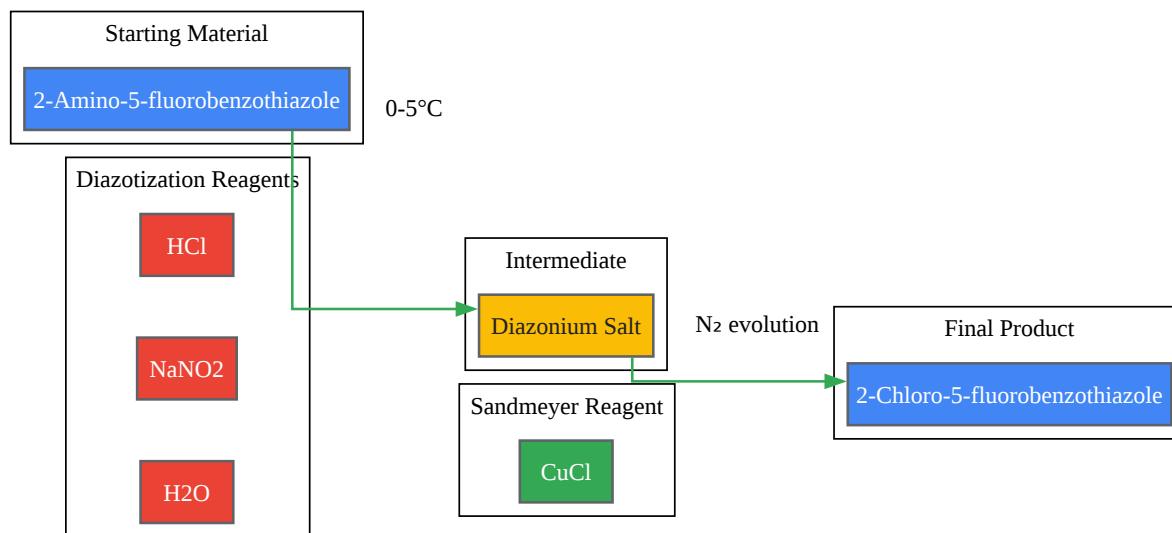
Materials:

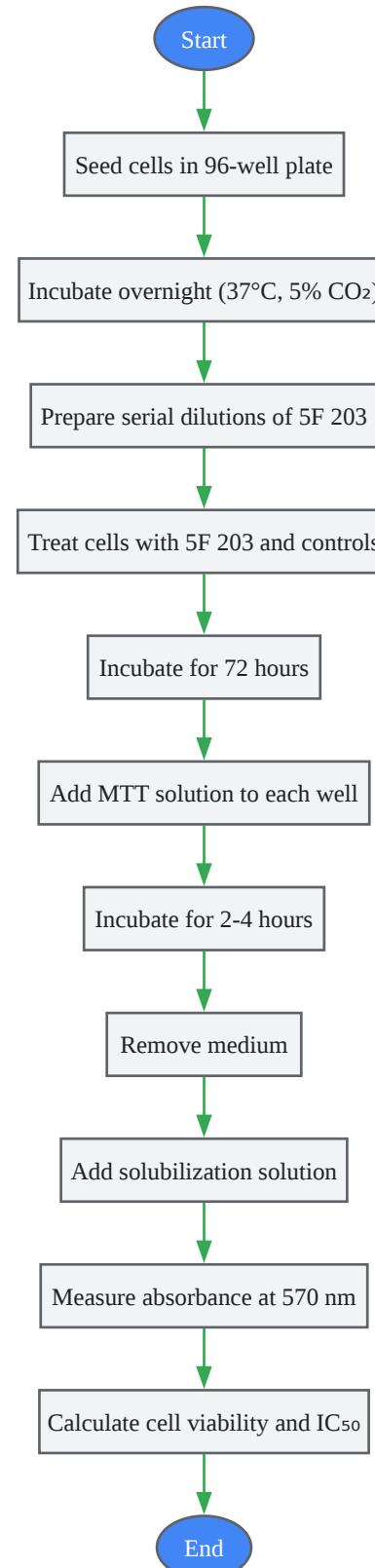
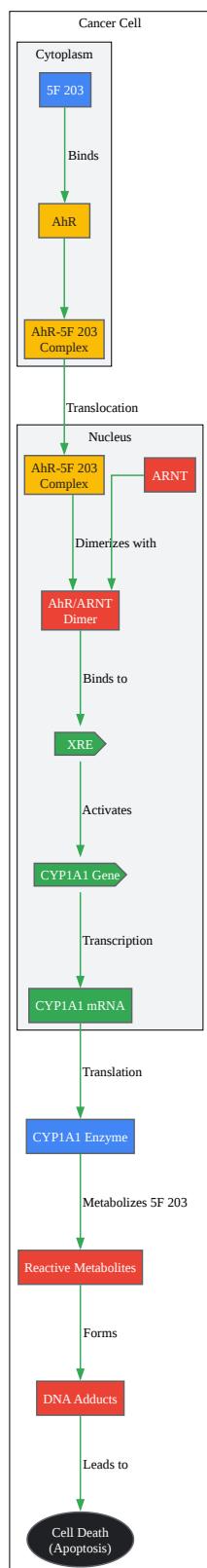
- 2-Amino-5-fluorobenzothiazole
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- Copper(I) Chloride (CuCl)
- Ice
- Water (H_2O)
- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Anhydrous Sodium Sulfate (Na_2SO_4) or Magnesium Sulfate (MgSO_4)
- Standard laboratory glassware and equipment (three-necked flask, dropping funnel, stirrer, etc.)

Procedure:

- **Diazotization:**
 - In a three-necked flask equipped with a mechanical stirrer and a thermometer, dissolve 2-amino-5-fluorobenzothiazole in a mixture of concentrated hydrochloric acid and water.
 - Cool the solution to 0-5°C using an ice-salt bath.

- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the stirred reaction mixture, maintaining the temperature between 0-5°C. The rate of addition should be controlled to prevent a rise in temperature, which could lead to the decomposition of the diazonium salt.
- After the addition is complete, continue stirring the mixture at 0-5°C for an additional 30 minutes to ensure the complete formation of the diazonium salt.
- Sandmeyer Reaction:
 - In a separate flask, prepare a solution of copper(I) chloride in concentrated hydrochloric acid and cool it to 0-5°C.
 - Slowly add the cold diazonium salt solution to the cold copper(I) chloride solution with vigorous stirring.
 - The evolution of nitrogen gas should be observed.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 1-2 hours.
- Work-up and Purification:
 - Extract the reaction mixture with a suitable organic solvent such as dichloromethane.
 - Combine the organic layers and wash them sequentially with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
 - Remove the solvent under reduced pressure to obtain the crude **2-Chloro-5-fluorobenzothiazole**.
 - The crude product can be further purified by techniques such as column chromatography or recrystallization to yield the final product of high purity.





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